

Essential Safety and Logistical Information for Handling Chrysene-5,6-diol

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Compound of Interest

Compound Name: Chrysene-5,6-diol

Cat. No.: B15418814

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, operational guidelines, and disposal plans for the handling of **Chrysene-5,6-diol**. Given that **Chrysene-5,6-diol** is a metabolite of Chrysene, a polycyclic aromatic hydrocarbon (PAH) classified as a suspected carcinogen, all handling procedures should be conducted with extreme caution. The following guidance is designed to minimize exposure risk and ensure a safe laboratory environment.

I. Hazard Identification and Exposure Limits

Chrysene and its metabolites are considered hazardous. Chrysene is classified as a Group 2B carcinogen by the IARC, meaning it is possibly carcinogenic to humans. It is also suspected of causing genetic defects. Exposure can occur through inhalation, skin contact, and ingestion.

Quantitative Exposure Limits for Chrysene and Related Compounds

The following table summarizes the occupational exposure limits for Chrysene, which should be applied as a conservative measure for its diol metabolite.

Agency	Regulation	Exposure Limit	Notes
OSHA	PEL-TWA	0.2 mg/m ³	As coal tar pitch volatiles (benzene-soluble fraction). [1] [2]
NIOSH	REL-TWA	0.1 mg/m ³	As coal tar pitch volatiles (cyclohexane-extractable fraction). [1] [2]
ACGIH	TLV-TWA	-	Recommends that exposure by all routes be controlled to levels as low as possible. [1] [2]
NIOSH	IDLH	80 mg/m ³	For coal tar pitch volatiles. [1]

Abbreviations:

- OSHA: Occupational Safety and Health Administration
- NIOSH: National Institute for Occupational Safety and Health
- ACGIH: American Conference of Governmental Industrial Hygienists
- PEL-TWA: Permissible Exposure Limit - Time-Weighted Average (8-hour)
- REL-TWA: Recommended Exposure Limit - Time-Weighted Average (up to 10-hour)
- TLV-TWA: Threshold Limit Value - Time-Weighted Average
- IDLH: Immediately Dangerous to Life or Health

II. Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent exposure to **Chrysene-5,6-diol**.

- Hand Protection:
 - Gloves: Double gloving is required. Use two pairs of nitrile gloves. For prolonged handling or when working with solvents, consider a more robust glove system such as a nitrile glove under a neoprene or Viton glove.
 - Glove Breakthrough: Be aware that glove breakthrough times can vary based on the solvent, temperature, and glove thickness. Regularly inspect gloves for any signs of degradation and change them immediately if contamination is suspected.
- Eye and Face Protection:
 - Wear chemical safety goggles that provide a complete seal around the eyes.
 - In addition to goggles, a face shield is required when there is a splash hazard.
- Respiratory Protection:
 - All work with solid **Chrysene-5,6-diol** or solutions must be conducted in a certified chemical fume hood to minimize inhalation exposure.
 - If a fume hood is not available or if there is a risk of aerosol generation outside of a containment device, a NIOSH-approved respirator is mandatory. A full-facepiece respirator with P100 (or N100/R100) particulate filters is recommended. For higher concentrations or in the event of a spill, a powered air-purifying respirator (PAPR) or a supplied-air respirator should be used.
- Protective Clothing:
 - Wear a disposable, solid-front lab coat with tight-fitting cuffs.
 - Ensure legs and feet are fully covered with long pants and closed-toe shoes.
 - For procedures with a high risk of contamination, consider the use of disposable coveralls.

III. Operational Plan for Handling Chrysene-5,6-diol

A meticulous, step-by-step approach is crucial for the safe handling of this compound.

1. Preparation and Designating a Work Area:

- Designate a specific area within a chemical fume hood for all work with **Chrysene-5,6-diol**.
- Cover the work surface with absorbent, plastic-backed paper to contain any potential spills.
- Ensure a chemical waste container is readily accessible within the designated area.
- Have a spill kit specifically for carcinogenic compounds available nearby.

2. Handling and Weighing:

- Handle solid **Chrysene-5,6-diol** in a fume hood.
- When weighing, use a balance inside the fume hood or in a containment glove box.
- Use dedicated spatulas and weighing boats. Decontaminate these items after use or dispose of them as hazardous waste.

3. Solution Preparation:

- Prepare all solutions within the chemical fume hood.
- Add solvent to the solid compound slowly to avoid splashing.
- Clearly label all containers with the chemical name, concentration, date, and a "Suspected Carcinogen" warning.

4. Experimental Procedures:

- Conduct all experimental procedures involving **Chrysene-5,6-diol** within the designated and contained area of the fume hood.
- Minimize the generation of aerosols.
- After handling, carefully remove and dispose of the outer pair of gloves before touching any other surfaces.

5. Decontamination:

- At the end of each procedure, decontaminate all surfaces in the designated work area. Use a suitable solvent (e.g., ethanol) followed by a laboratory detergent.
- Decontaminate all non-disposable equipment that has come into contact with the compound.

IV. Disposal Plan

All waste contaminated with **Chrysene-5,6-diol** must be treated as hazardous chemical waste.

- Solid Waste:
 - This includes contaminated gloves, lab coats, absorbent paper, weighing boats, and any other disposable items.
 - Collect all solid waste in a dedicated, leak-proof, and clearly labeled hazardous waste container. The label should read "Hazardous Waste - Carcinogen" and list the chemical constituents.
- Liquid Waste:
 - Collect all unused solutions and contaminated solvents in a sealed, leak-proof, and clearly labeled hazardous waste container.
 - Do not mix incompatible waste streams.
- Sharps Waste:
 - Any needles, syringes, or other sharps contaminated with **Chrysene-5,6-diol** must be disposed of in a designated, puncture-resistant sharps container for carcinogenic waste.
- Waste Pickup:
 - Store all hazardous waste in a designated, secure area until it can be collected by your institution's environmental health and safety (EHS) department for proper disposal.

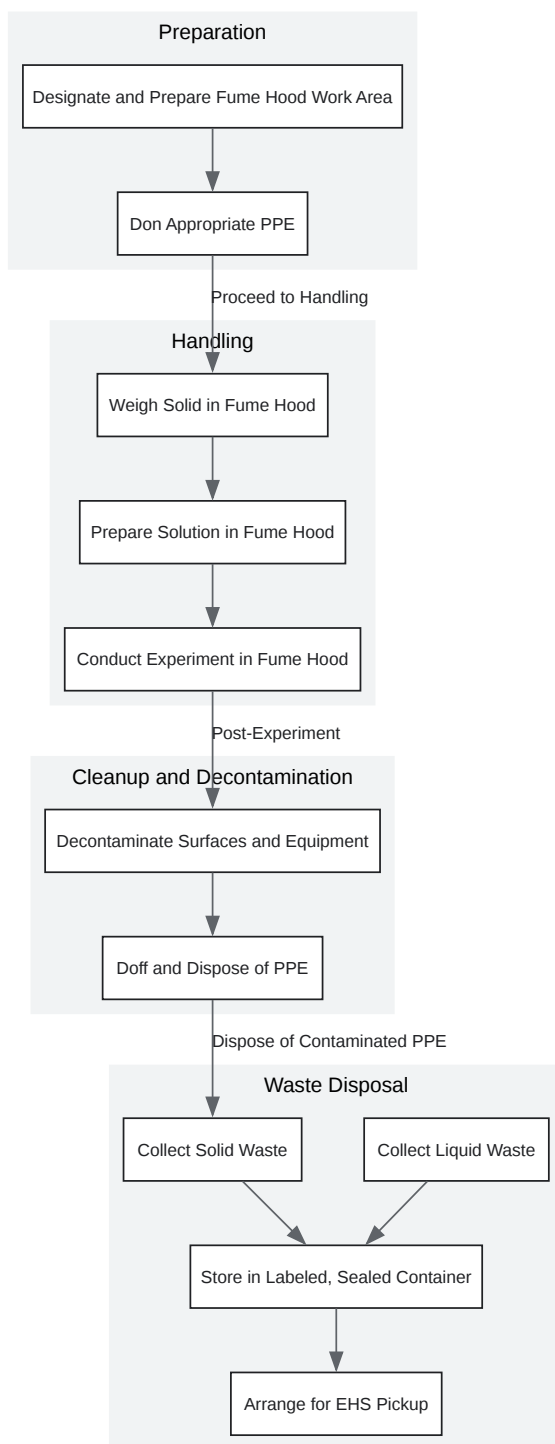
V. Emergency Procedures

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and wash with soap and water. Remove contaminated clothing. Seek medical attention.
- Eye Contact: Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.
- Spill:
 - Evacuate the immediate area.
 - If the spill is small and you are trained to handle it, wear appropriate PPE (including respiratory protection) and contain the spill with an absorbent material from a carcinogen spill kit.
 - If the spill is large or you are not comfortable cleaning it, evacuate the area, secure it, and contact your institution's EHS department immediately.

Visualized Workflow for Safe Handling and Disposal

The following diagram illustrates the logical flow of operations for the safe handling and disposal of **Chrysene-5,6-diol**.

Safe Handling and Disposal Workflow for Chrysene-5,6-diol

[Click to download full resolution via product page](#)Caption: Workflow for handling **Chrysene-5,6-diol**.

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References

- 1. osha.gov [osha.gov]
- 2. nj.gov [nj.gov]
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